

Nafamostat mesylate vs other serine protease inhibitors anticoagulation

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Compound Focus: Nafamostat Mesylate

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Anticoagulant Performance Comparison

Anticoagulant	Clinical Context	Filter Lifespan (hours)	Bleeding Event Incidence	Common Adverse Events	Source (Patient Group)
Nafamostat Mesylate (NM)	Plasma Exchange (PE)	Initial TMP: 16.0 mmHg; Max TMP: 43.0 mmHg	No significant difference from RCA; significantly lower than SHA	Fewer metabolic disturbances than RCA [1]	Children at high bleeding risk [1]
	Continuous Renal Replacement Therapy (CRRT)	43.0 [40.5, 48.0]	5.9%	---	Children with Acute Liver Failure [2]
	CRRT	---	Smaller drop in Hb; fewer transfusions vs. no	Agranulocytosis, hyperkalemia (monitoring required) [3]	Critically ill adults with bleeding

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			anticoagulation [3]		tendencies [3]
Regional Citrate Anticoagulation (RCA)	Plasma Exchange (PE)	Initial TMP: 17.0 mmHg; Max TMP: 46.0 mmHg	No significant difference from NM	Higher rates of metabolic alkalosis and hypocalcemia than NM [1]	Children at high bleeding risk [1]
	CRRT	43.0 [39.0, 49.0]	6.7%	Metabolic alkalosis, hypocalcemia [2]	Children with Acute Liver Failure [2]
Systemic Heparin Anticoagulation (SHA)	CRRT	37.0 [34.0, 42.0]	36.8%	---	Children with Acute Liver Failure [2]

Key Experimental Protocols

The data in the table above is derived from rigorous clinical studies. Here are the methodologies used in those key experiments:

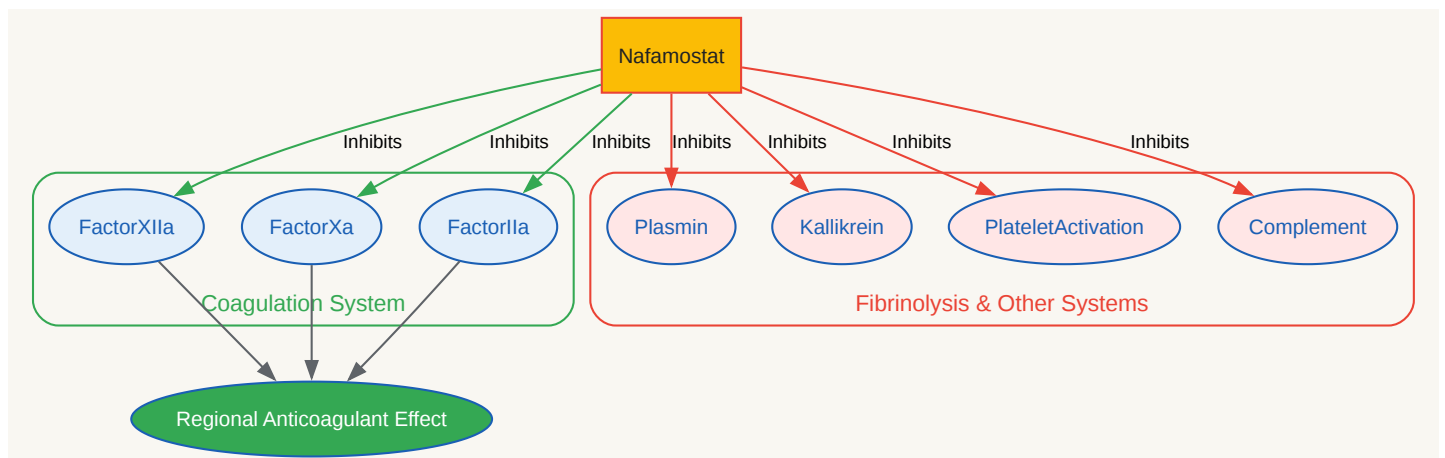
- **Study on Plasma Exchange in Children [1]:** This was a retrospective study of 66 children at high bleeding risk. The NM group received an initial infusion of 0.25 mg/kg/h, with the dose adjusted to maintain a post-filter Activated Clotting Time (ACT) of 180-250 seconds. The RCA group received a 4% sodium citrate solution. Filter performance was assessed by measuring Transmembrane Pressure (TMP), and patients were monitored for adverse reactions like metabolic disorders.
- **Study on CRRT in Pediatric Acute Liver Failure [2]:** This retrospective analysis included 51 children. The NM group received a priming dose in the circuit and a maintenance dose of 0.1–0.5

mg/(kg•h), targeting an ACT of 150-250 seconds. The primary outcomes were filter lifespan and the incidence of new clinical bleeding episodes.

- **Study on CRRT in Critically Ill Adults [3]:** A large retrospective study of 490 patients with bleeding tendencies. The NM group was typically administered 10-20 mg/hour via continuous infusion into the extracorporeal circuit. Safety was evaluated by monitoring hemoglobin levels, transfusion requirements, and incidents of agranulocytosis and hyperkalemia.

Mechanism of Action: Nafamostat's Multi-Target Inhibition

Nafamostat mesylate is a synthetic serine protease inhibitor. Its short plasma half-life of approximately **5-8 minutes** makes it ideal for regional anticoagulation in extracorporeal circuits [1]. The following diagram illustrates its multi-target mechanism of action.



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This multi-target action inhibits clot formation within the filter while minimizing systemic anticoagulation, which is crucial for patients with a high risk of bleeding [1] [4] [3].

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